

# Personal protective equipment for handling Octan-2-one-d5

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## Compound of Interest

Compound Name: Octan-2-one-d5

Cat. No.: B12365059

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## Essential Safety and Handling Guide for Octan-2-one-d5

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Octan-2-one-d5** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant handling of this compound.

## Compound Identification and Hazards

**Octan-2-one-d5** is the deuterated form of Octan-2-one. Due to the isotopic labeling, its chemical and physical properties are nearly identical to its non-deuterated counterpart. Therefore, safety and handling precautions for Octan-2-one are directly applicable.

Chemical Properties of Octan-2-one:

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>11</sub> D <sub>5</sub> O
Molecular Weight	approx. 133.24 g/mol
Appearance	Colorless liquid
Odor	Fruity, apple-like
Boiling Point	173 °C (343 °F)[1][2]
Melting Point	-16 °C (3 °F)[1]
Flash Point	63 °C (145 °F)
Density	0.817 g/cm <sup>3</sup>
Solubility in Water	0.9 g/L at 20 °C[1]

#### Hazard Identification:

Octan-2-one is classified as a flammable liquid and is harmful in contact with skin and causes serious eye irritation.[3] It is a volatile organic compound (VOC) and can cause respiratory irritation.

Hazard	GHS Classification	Precautionary Statement
Flammability	Flammable Liquid, Category 3	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
Acute Toxicity (Dermal)	Acute Toxicity, Dermal, Category 4	Wear protective gloves/protective clothing.
Eye Irritation	Serious Eye Damage/Eye Irritation, Category 2A	Wear eye protection/face protection.
Aquatic Toxicity	Hazardous to the aquatic environment, long-term hazard, Category 3	Avoid release to the environment.

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is critical to minimize exposure and ensure personal safety.

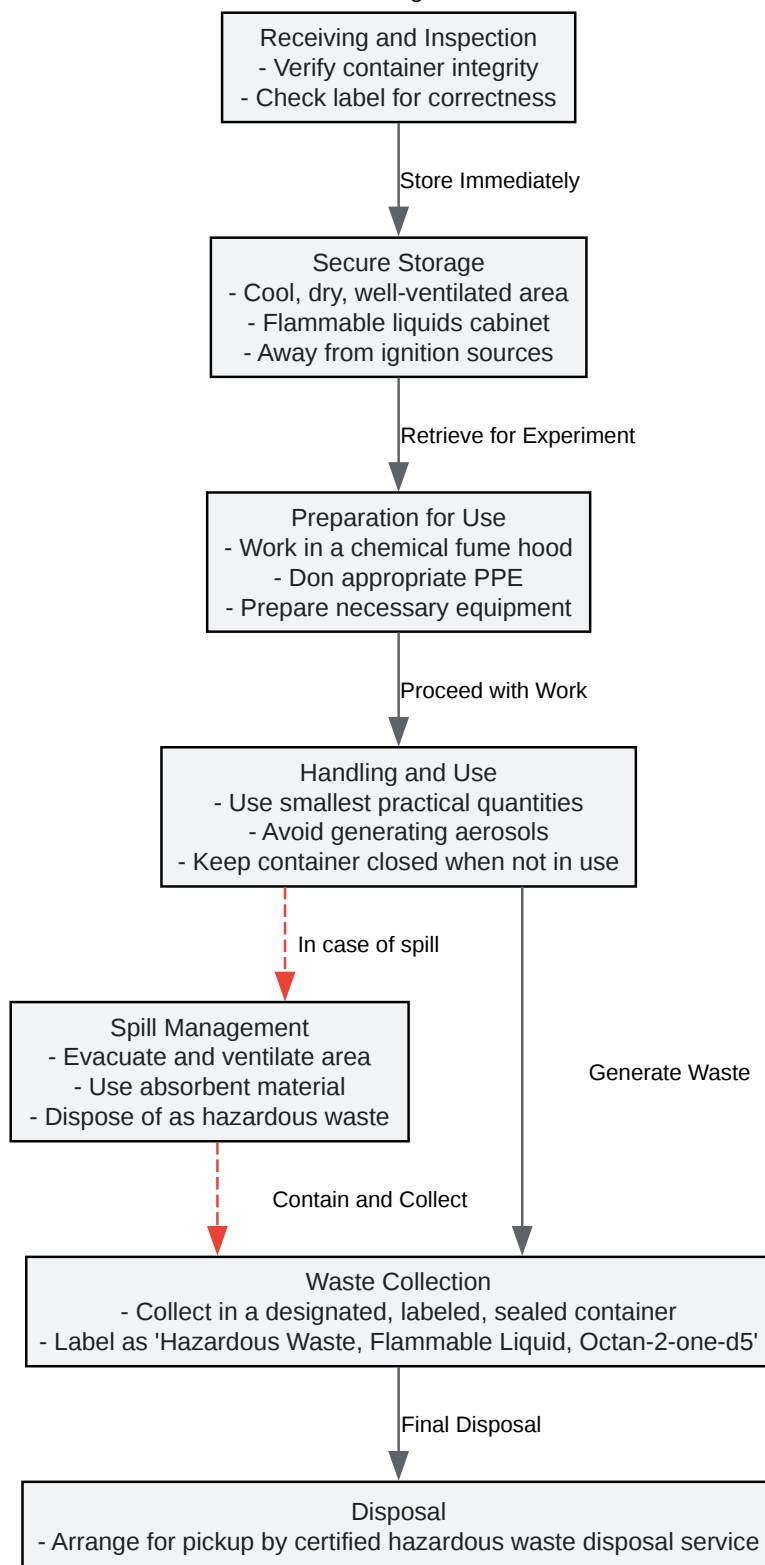
Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect gloves for integrity before each use.	Prevents skin contact, as the substance is harmful upon dermal absorption.
Eye/Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be required for larger quantities or when splashing is likely.	Protects against splashes that can cause serious eye irritation.
Skin and Body Protection	Laboratory coat, closed-toe shoes, and long pants. For larger scale operations, chemical-resistant aprons or suits may be necessary.	Minimizes skin exposure and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is required.	Protects against inhalation of vapors, which can cause respiratory irritation.

## Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural workflow for handling **Octan-2-one-d5** from receipt to disposal.

Workflow for Handling **Octan-2-one-d5**:

## Workflow for Handling Octan-2-one-d5



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*Workflow for Handling **Octan-2-one-d5***

### Experimental Protocol:

- Preparation:
  - Ensure the chemical fume hood is operational and has adequate airflow.
  - Assemble all necessary glassware and equipment. Ensure it is clean, dry, and free of contaminants.
  - Don all required PPE as specified in the table above.
- Aliquoting and Transfer:
  - Before opening, cool the container of **Octan-2-one-d5** to minimize vapor release.
  - Perform all transfers and handling within the chemical fume hood.
  - Use a calibrated pipette or syringe for accurate measurement.
  - Keep the primary container sealed when not in use.
- Reaction Setup:
  - If the compound is to be used in a reaction, add it slowly to the reaction vessel.
  - If the reaction is heated, use a well-controlled heating mantle and a condenser to prevent the escape of volatile compounds.
- Post-Experiment:
  - Quench any reactions appropriately.
  - Clean all glassware that has been in contact with **Octan-2-one-d5**. Rinsate should be collected as hazardous waste.

## Disposal Plan

Proper disposal is crucial to ensure environmental protection and regulatory compliance.

### Waste Segregation and Collection:

- **Liquid Waste:** All liquid waste containing **Octan-2-one-d5**, including unused material, reaction mixtures, and solvent rinses, must be collected in a designated, properly labeled, and sealed waste container. The container should be made of a material compatible with organic solvents.
- **Solid Waste:** Contaminated solid waste, such as pipette tips, absorbent materials from spills, and gloves, should be collected in a separate, clearly labeled hazardous waste bag or container.

### Labeling and Storage of Waste:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Octan-2-one-d5**," and the associated hazards (e.g., "Flammable Liquid," "Dermal Hazard").
- Waste containers should be kept sealed at all times, except when adding waste.
- Store waste containers in a designated secondary containment area within a well-ventilated location, away from ignition sources, and separate from incompatible materials.

### Final Disposal Procedure:

- Do not dispose of **Octan-2-one-d5** down the drain or in regular trash.
- Disposal must be handled by a certified hazardous waste management company. Follow your institution's specific procedures for arranging a hazardous waste pickup.
- Provide the waste disposal company with a complete and accurate description of the waste, including its deuterated nature. While the disposal procedure is the same as for the non-deuterated analog, accurate labeling is essential for proper handling and documentation. Used deuterated solvents should be kept separate and clearly marked.

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## References

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